

Laurylamine Thiocyanate: A Comprehensive Technical Guide to its Physical Properties

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Compound of Interest

Compound Name: *Dodecan-1-amine;thiocyanic acid*

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Abstract

Laurylamine thiocyanate, systematically known as n-dodecylammonium thiocyanate, is an amine salt with potential applications in various scientific fields, including materials science and drug development.[1][2][3][4][5][6] This technical guide provides a comprehensive overview of the known and predicted physical properties of laurylamine thiocyanate. Due to the limited availability of specific experimental data in public literature, this document emphasizes the general characteristics of amine salts and furnishes detailed experimental protocols for researchers to determine the precise physical properties of their samples. This guide is intended to be a foundational resource for scientists and professionals working with this compound.

Chemical Identity and General Properties

Laurylamine thiocyanate is the salt formed from the reaction of laurylamine (dodecylamine), a primary amine, with thiocyanic acid. As an amine salt, it is expected to exhibit properties distinct from its parent amine, notably increased water solubility and thermal stability.

Table 1: Chemical Identification of Laurylamine Thiocyanate

Identifier	Value
Systematic Name	n-Dodecylammonium thiocyanate
Common Name	Laurylamine thiocyanate
CAS Number	22031-31-8[7][8][9][10][11][12][13][14][15]
Molecular Formula	C13H28N2S[7][8][9][10]
Molecular Weight	244.44 g/mol [7][8][9][10]
Appearance	White solid[16]

General Properties of Amine Salts:

Amine salts are the result of the neutralization reaction between an amine and an acid. This process protonates the nitrogen atom of the amine, forming an ammonium cation, which then forms an ionic bond with the acid's anion. This structural change generally leads to:

- **Increased Water Solubility:** The ionic nature of amine salts enhances their solubility in polar solvents like water, compared to the often-limited solubility of their corresponding free amines.
- **Higher Melting Points:** The strong ionic forces in the crystal lattice of amine salts typically result in higher melting points compared to the non-ionic parent amines.
- **Increased Thermal Stability:** Amine salts are generally more thermally stable than the free amines.
- **Reduced Odor:** The characteristic "amine" odor is often diminished or absent in the salt form.

Predicted and Known Physical Properties

While specific, experimentally determined quantitative data for laurylamine thiocyanate is not widely available in the literature, some properties can be inferred from supplier data and the general characteristics of similar compounds.

Table 2: Summary of Physical Property Data for Laurylamine Thiocyanate

Physical Property	Value	Remarks
Appearance	White solid[16]	As reported in a safety data sheet.
Melting Point	Not available	A safety data sheet indicates "- " for the melting point determined by DSC.[16] As an amine salt, it is expected to have a distinct melting point, likely higher than that of laurylamine (28-30 °C).
Boiling Point	Not available	Amine salts typically decompose at high temperatures rather than boiling.
Density	Not available	Expected to be higher than that of laurylamine (approx. 0.8 g/cm ³).
Solubility	Expected to be soluble in polar solvents.	The long alkyl chain may impart some solubility in non-polar organic solvents. A study mentions its solubility in toluene.[1][2][3]

Experimental Protocols for Physical Property Determination

For researchers requiring precise physical data, the following experimental protocols are recommended.

Determination of Melting Point

The melting point is a critical indicator of purity. A sharp melting range (typically 0.5-1°C) is characteristic of a pure compound.

Methodology: Capillary Melting Point Determination

- Sample Preparation:
 - Ensure the laurylamine thiocyanate sample is dry and finely powdered.
 - Pack the powdered sample into a capillary tube to a height of 2-3 mm. This is achieved by tapping the open end of the capillary tube into the sample and then tapping the sealed end on a hard surface to compact the powder.
- Apparatus:
 - Utilize a calibrated melting point apparatus (e.g., Mel-Temp or similar).
- Procedure:
 - Place the packed capillary tube into the heating block of the apparatus.
 - Heat the sample rapidly to a temperature approximately 15-20°C below the expected melting point.
 - Decrease the heating rate to 1-2°C per minute to ensure accurate determination.
 - Record the temperature at which the first drop of liquid appears (the onset of melting).
 - Record the temperature at which the entire sample has melted (completion of melting).
 - The recorded range is the melting point of the sample.

Determination of Solubility

Solubility is a key parameter for formulation and application development.

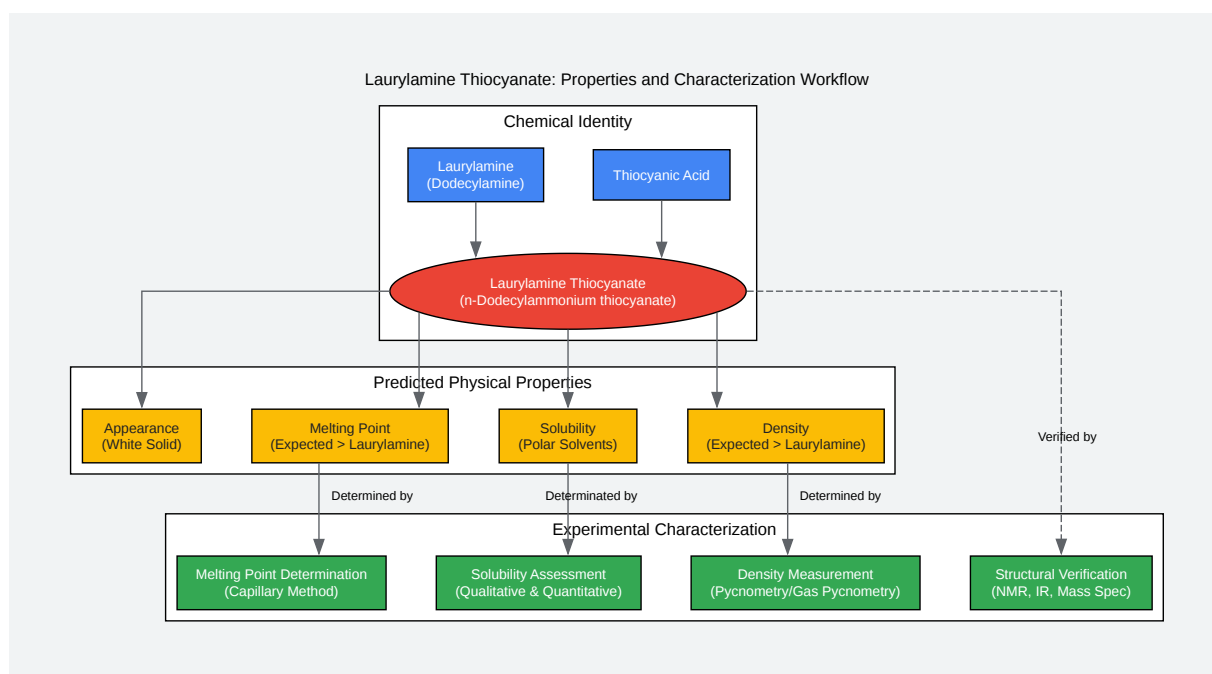
Methodology: Qualitative and Semi-Quantitative Solubility Assessment

- Solvent Selection:
 - Choose a range of solvents with varying polarities (e.g., water, ethanol, methanol, acetone, toluene, hexane).

- Qualitative Assessment:
 - To a test tube, add approximately 1 mL of the selected solvent.
 - Add a small, measured amount of laurylamine thiocyanate (e.g., 10 mg).
 - Vortex or shake the tube vigorously for 1-2 minutes.
 - Visually observe if the solid dissolves completely. Record as "soluble," "sparingly soluble," or "insoluble."
- Semi-Quantitative Assessment (Saturated Solution Method):
 - Prepare a saturated solution of laurylamine thiocyanate in a chosen solvent at a specific temperature (e.g., 25°C) by adding an excess of the compound to the solvent and stirring for an extended period (e.g., 24 hours) to ensure equilibrium.
 - Carefully separate the saturated solution from the undissolved solid (e.g., by filtration or centrifugation).
 - Take a known volume of the clear saturated solution and evaporate the solvent completely under controlled conditions (e.g., in a vacuum oven).
 - Weigh the remaining solid residue.
 - Calculate the solubility in terms of g/L or mg/mL.

Logical Relationships and Experimental Workflow

The following diagram illustrates the logical connection between the chemical nature of laurylamine thiocyanate, its expected physical properties, and the experimental methods used for their determination.



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Caption: Workflow for predicting and experimentally determining the physical properties of laurylamine thiocyanate.

Conclusion

Laurylamine thiocyanate is an amine salt for which detailed public data on physical properties is limited. However, based on the general principles of amine salt chemistry, it is predicted to be a white, crystalline solid with a higher melting point and greater aqueous solubility than its

parent amine. This guide provides the necessary theoretical background and detailed experimental protocols for researchers to accurately characterize the physical properties of laurylamine thiocyanate in a laboratory setting. The provided workflow and diagrams serve as a practical roadmap for the systematic investigation of this compound.

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